

# In-Depth Structural Analysis of O,S-Dimethyl Dithiocarbonate: A Technical Guide

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## Compound of Interest

Compound Name: *Carbonodithioic acid, O,S-dimethyl ester*

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## Abstract

This technical guide provides a comprehensive structural analysis of O,S-dimethyl dithiocarbonate, a sulfur-containing organic compound with applications as a chemical intermediate. Due to the limited availability of direct experimental data for O,S-dimethyl dithiocarbonate, this document synthesizes known information and supplements it with comparative data from its more extensively studied isomer, S,S'-dimethyl dithiocarbonate, and computational predictions. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and materials science, offering insights into the molecule's synthesis, spectroscopic characteristics, and structural parameters.

## Introduction

O,S-dimethyl dithiocarbonate belongs to the family of dithiocarbonates, which are esters of dithiocarbonic acid. These compounds are characterized by the presence of a carbonyl group double-bonded to one oxygen and single-bonded to two sulfur atoms, or isomers thereof. While its isomer, S,S'-dimethyl dithiocarbonate, has been more widely studied, O,S-dimethyl dithiocarbonate is a reagent in the synthesis of various organic molecules, including alkyl-ureas<sup>[1]</sup>. A thorough understanding of its structural and electronic properties is crucial for its effective application in synthetic chemistry and for the design of novel molecules in drug discovery.

## Physicochemical Properties

A summary of the known physicochemical properties of O,S-dimethyl dithiocarbonate and its isomer, S,S'-dimethyl dithiocarbonate, is presented in Table 1.

| Property          | O,S-Dimethyl Dithiocarbonate                  | S,S'-Dimethyl Dithiocarbonate                 |
|-------------------|---|---|
| Molecular Formula | C <sub>3</sub> H <sub>6</sub> OS <sub>2</sub> | C <sub>3</sub> H <sub>6</sub> OS <sub>2</sub> |
| Molecular Weight  | 122.21 g/mol                                  | 122.21 g/mol [2][3][4]                        |
| CAS Number        | Not available                                 | 868-84-8[2][3][4]                             |
| Appearance        | -   | Colorless liquid[5]                           |
| Density           | -   | 1.1705 g/cm <sup>3</sup> at 25 °C[2][5]       |
| Boiling Point     | -   | 169 °C[3][5]                                  |
| Refractive Index  | -   | 1.5485 at 20 °C[2][5]                         |

## Synthesis and Experimental Protocols

### Synthesis of O,S-Dimethyl Dithiocarbonate

A documented synthesis of O,S-dimethyl dithiocarbonate involves a multi-step process. The following protocol is adapted from patent literature describing its use as a reactant[1].

Experimental Protocol:

- **Reaction with a Primary Amine:** O,S-dimethyl dithiocarbonate is reacted with a primary amine (R<sup>1</sup>NH<sub>2</sub>) at a molar ratio of approximately 1:1.1 to 1:1.2. The reaction is typically carried out at a temperature between 20°C and 30°C for 2 to 3 hours. This step yields an O-methyl thiocarbamate[1].
- **Monitoring:** The progress of the reaction can be monitored using gas chromatography (GC) and <sup>1</sup>H NMR analysis[1].

The synthesis of the related S,S'-dimethyl dithiocarbonate is achieved by reacting methanol and carbon disulfide with potassium hydroxide, followed by the addition of dimethyl sulfate[6].

## Experimental Workflow

The general workflow for the synthesis and subsequent reaction of O,S-dimethyl dithiocarbonate is depicted below.

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